

# storage and stability of EG01377 dihydrochloride stock solutions

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## Compound of Interest

Compound Name: EG01377 dihydrochloride

Cat. No.: B8117631

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## Technical Support Center: EG01377 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the storage, stability, and handling of **EG01377 dihydrochloride** stock solutions.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **EG01377 dihydrochloride** stock solutions?

A1: For in vitro use, Dimethyl Sulfoxide (DMSO) is the recommended solvent. **EG01377 dihydrochloride** is soluble in DMSO up to 200 mg/mL (303.21 mM).<sup>[1][2]</sup> It is critical to use newly opened, anhydrous DMSO, as the compound's solubility can be significantly impacted by moisture.<sup>[1]</sup> Gentle warming or sonication may be required to fully dissolve the compound.<sup>[1]</sup>

Q2: How should I store the solid compound and its stock solutions?

A2: Proper storage is crucial to maintain the integrity of **EG01377 dihydrochloride**. The solid form should be stored at -20°C, under nitrogen, and away from moisture.<sup>[1][2]</sup> Once dissolved, stock solutions have different stability periods depending on the temperature. It is highly

recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)

Q3: Can I store the stock solution in an aqueous buffer?

A3: It is not recommended to store **EG01377 dihydrochloride** in aqueous solutions for extended periods. For most biological assays, the DMSO stock solution should be diluted into your aqueous experimental medium immediately before use. Small amounts of residual DMSO (e.g., 0.1%) are generally well-tolerated by most cell cultures, but a solvent control is always recommended.[\[3\]](#)

Q4: My compound arrived as a solid at room temperature, but the label says to store it at -20°C. Is it still viable?

A4: Yes, the product is stable for short periods at room temperature, such as during shipping.[\[3\]](#)[\[4\]](#) The recommended storage temperatures are for long-term stability. Upon receipt, you should transfer it to the recommended -20°C for long-term storage.[\[3\]](#)[\[4\]](#)

## Troubleshooting Guide

Issue 1: The compound has precipitated out of the DMSO stock solution after storage.

- Cause: The compound may have come out of solution due to storage at a lower temperature where DMSO can freeze (freezing point: 18.5°C) or if the concentration is very high.
- Solution: Gently warm the vial to room temperature or in a water bath (up to 37°C) and vortex or sonicate the solution until the precipitate redissolves completely.[\[1\]](#) Ensure the vial is tightly sealed to prevent moisture absorption.

Issue 2: I observe poor solubility or the formation of a precipitate when diluting the DMSO stock into my aqueous buffer.

- Cause: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium. The compound's solubility is significantly lower in aqueous solutions.
- Solution:

- Lower the Final Concentration: Try diluting to a lower final concentration in your assay.
- Increase Mixing: Add the DMSO stock to your aqueous buffer while vortexing or stirring to ensure rapid dispersion.
- Use a Surfactant: For some applications, a small amount of a biocompatible surfactant like Tween-80 (as used in in vivo formulations) may help maintain solubility, but this must be validated for your specific assay.<sup>[1]</sup>

## Data Presentation

Table 1: Storage Conditions and Stability

Form	Storage Temperature	Duration	Special Conditions
Solid Compound	-20°C	Months to years	Store under nitrogen, away from moisture. <sup>[1][2][4]</sup>
Stock Solution (in DMSO)	-20°C	1 Month	Aliquot to avoid freeze-thaw cycles. <sup>[1]</sup> <sup>[2]</sup>
Stock Solution (in DMSO)	-80°C	6 Months	Aliquot to avoid freeze-thaw cycles. <sup>[1]</sup> <sup>[2]</sup>

Table 2: Solubility Data

Solvent	Maximum Concentration	Notes
DMSO	200 mg/mL (303.21 mM)	Ultrasonic assistance may be needed. <a href="#">[1]</a> <a href="#">[2]</a>
In vivo Formulation 1	≥ 5 mg/mL (7.58 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. <a href="#">[1]</a> <a href="#">[2]</a>
In vivo Formulation 2	≥ 5 mg/mL (7.58 mM)	10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline). <a href="#">[1]</a> <a href="#">[2]</a>
In vivo Formulation 3	≥ 5 mg/mL (7.58 mM)	10% DMSO, 90% Corn Oil. <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution for In Vitro Use

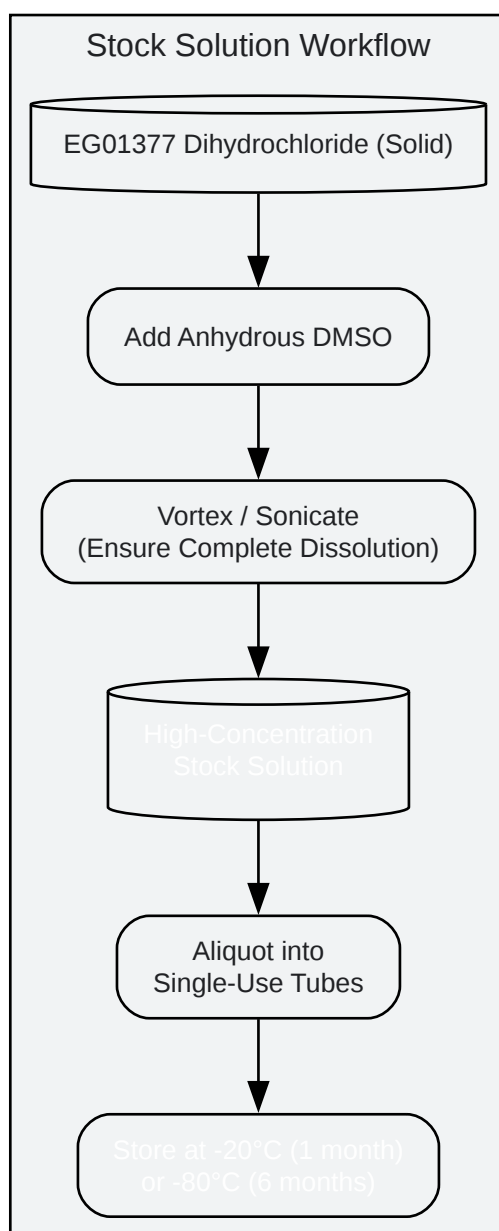
- **Equilibration:** Allow the vial of solid **EG01377 dihydrochloride** (MW: 659.60) to equilibrate to room temperature before opening to prevent condensation.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration. For example, to 10 mg of the compound, add 1.5161 mL of DMSO.[\[1\]](#)[\[2\]](#)
- **Dissolution:** Tightly cap the vial and vortex thoroughly. If necessary, use an ultrasonic bath for a few minutes to ensure complete dissolution.[\[1\]](#)[\[2\]](#)
- **Aliquoting and Storage:** Dispense the solution into single-use, low-retention microcentrifuge tubes. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[1\]](#)

### Protocol 2: Preparation of a Dosing Solution for In Vivo Use (Example: Formulation 1)

Note: This protocol is for reference only. Researchers should optimize the formulation for their specific animal model and administration route.

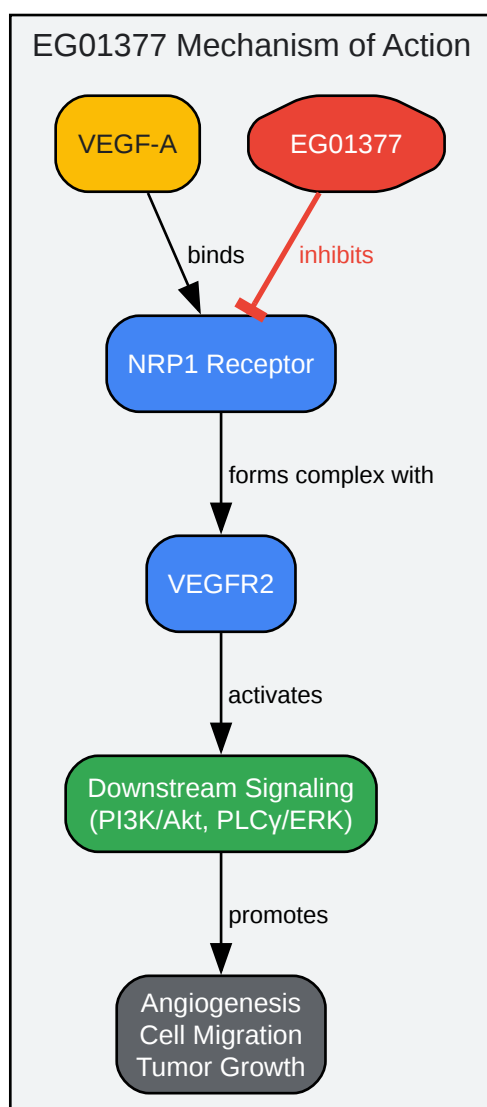
- Prepare Stock: Begin with a concentrated stock of **EG01377 dihydrochloride** in DMSO (e.g., 50 mg/mL).
- Solvent Addition (Sequential): To prepare 1 mL of dosing solution, follow these steps in order, ensuring the solution is mixed evenly after each addition:[1]
  - Start with 400  $\mu$ L of PEG300.
  - Add 100  $\mu$ L of the 50 mg/mL DMSO stock solution and mix thoroughly.
  - Add 50  $\mu$ L of Tween-80 and mix.
  - Add 450  $\mu$ L of saline to reach the final volume of 1 mL.
- Final Concentration: This procedure results in a 5 mg/mL dosing solution. The solution should be clear.[1] Prepare this formulation fresh before use.

## Visualizations



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Caption: Workflow for preparing **EG01377 dihydrochloride** stock solution.



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Caption: EG01377 inhibits the NRP1 signaling pathway.

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